

# application of Jatrorrhizine in studying anti-diabetic activity

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## Compound of Interest

Compound Name: Jatrorrhizine Chloride

Cat. No.: B191645

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## Application Notes: Jatrorrhizine in Anti-Diabetic Research

### Introduction

Jatrorrhizine (JAT), a protoberberine alkaloid found in medicinal plants such as *Coptis chinensis* (Rhizoma Coptidis), has demonstrated significant potential as an anti-diabetic agent. [1][2][3] Its multifaceted pharmacological activities include hypoglycemic and hypolipidemic effects, making it a compound of interest for researchers in metabolic diseases. [4][5] Jatrorrhizine exerts its anti-diabetic effects through various mechanisms, including the modulation of key signaling pathways, improvement of insulin sensitivity, promotion of insulin secretion, and regulation of gut microbiota. [1][2] These notes provide an overview of its application, key experimental findings, and detailed protocols for its study.

### Mechanism of Action

Jatrorrhizine's anti-diabetic properties are attributed to its influence on several biological processes:

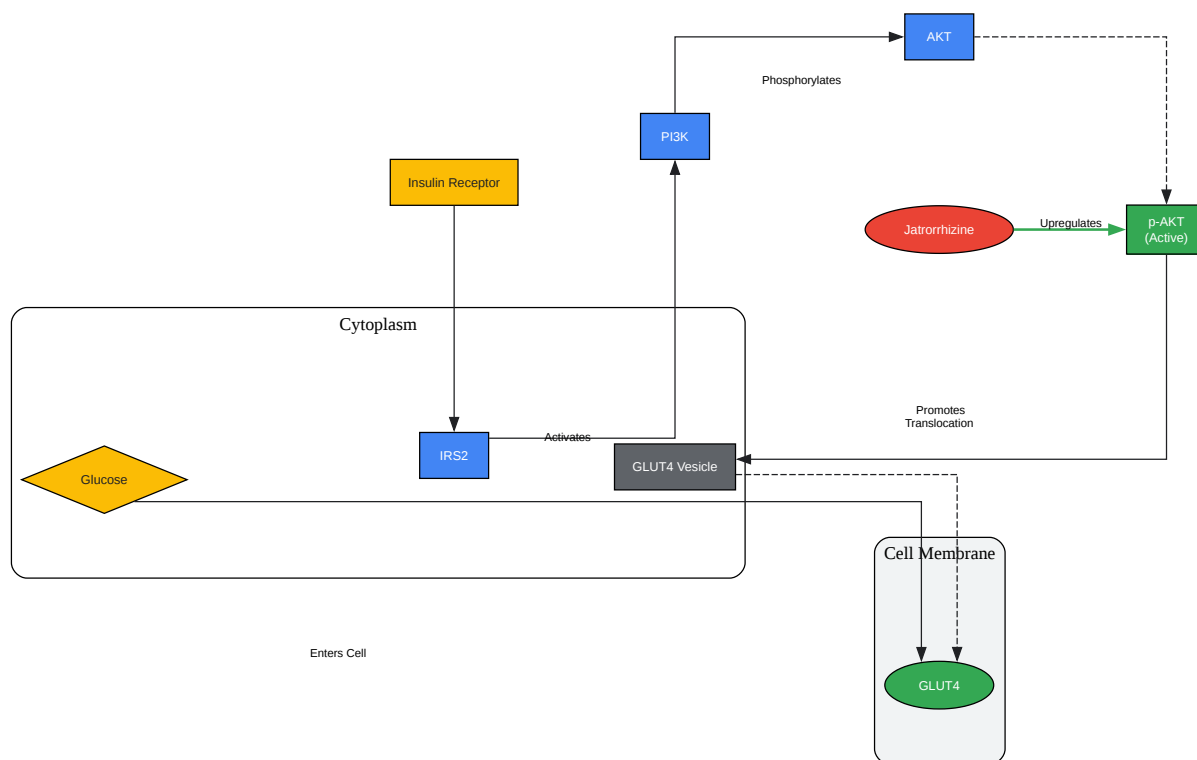
- **Signal Pathway Regulation:** It upregulates the PI3K/AKT and AMPK signaling pathways, which are crucial for glucose uptake and metabolism. [1][2]
- **Improved Insulin Sensitivity:** By activating these pathways, Jatrorrhizine enhances the expression and translocation of glucose transporters (GLUTs), thereby reducing insulin

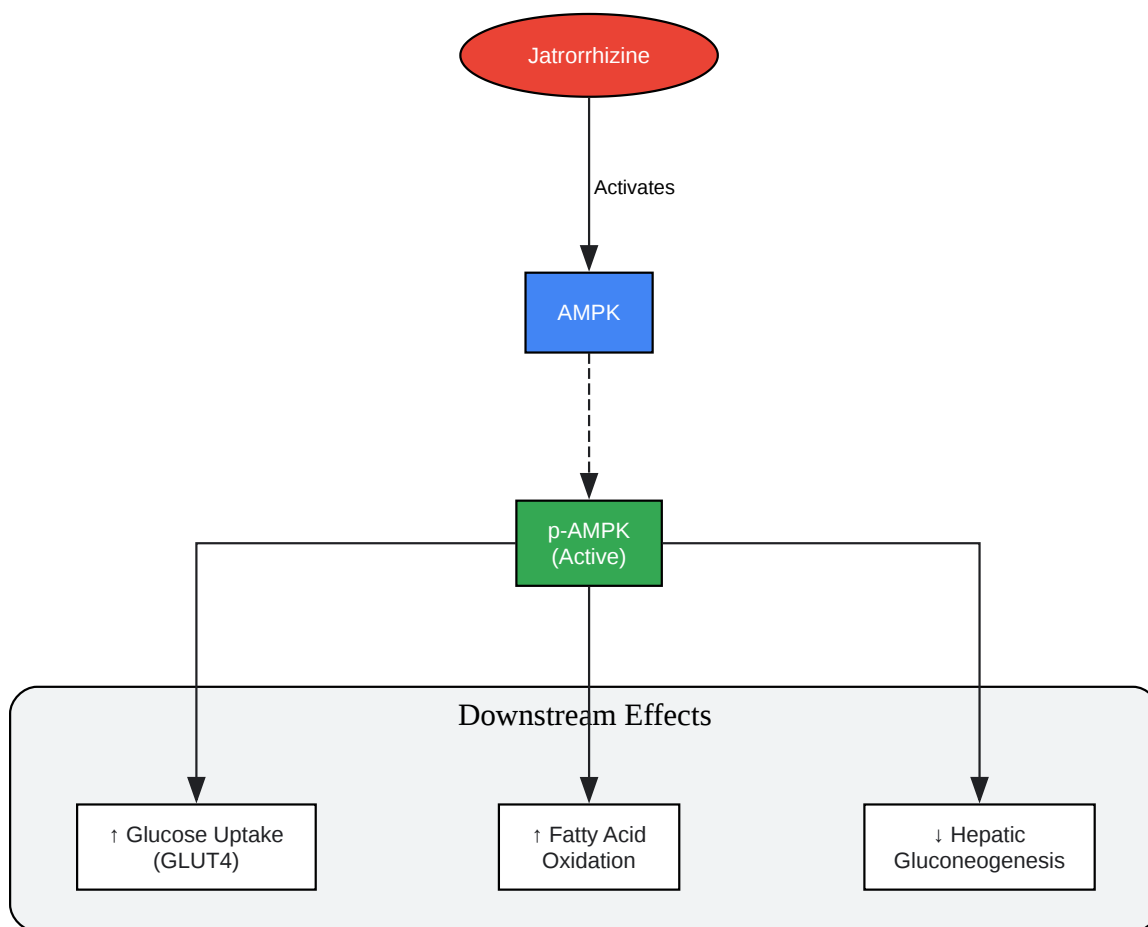
resistance.[1][6]

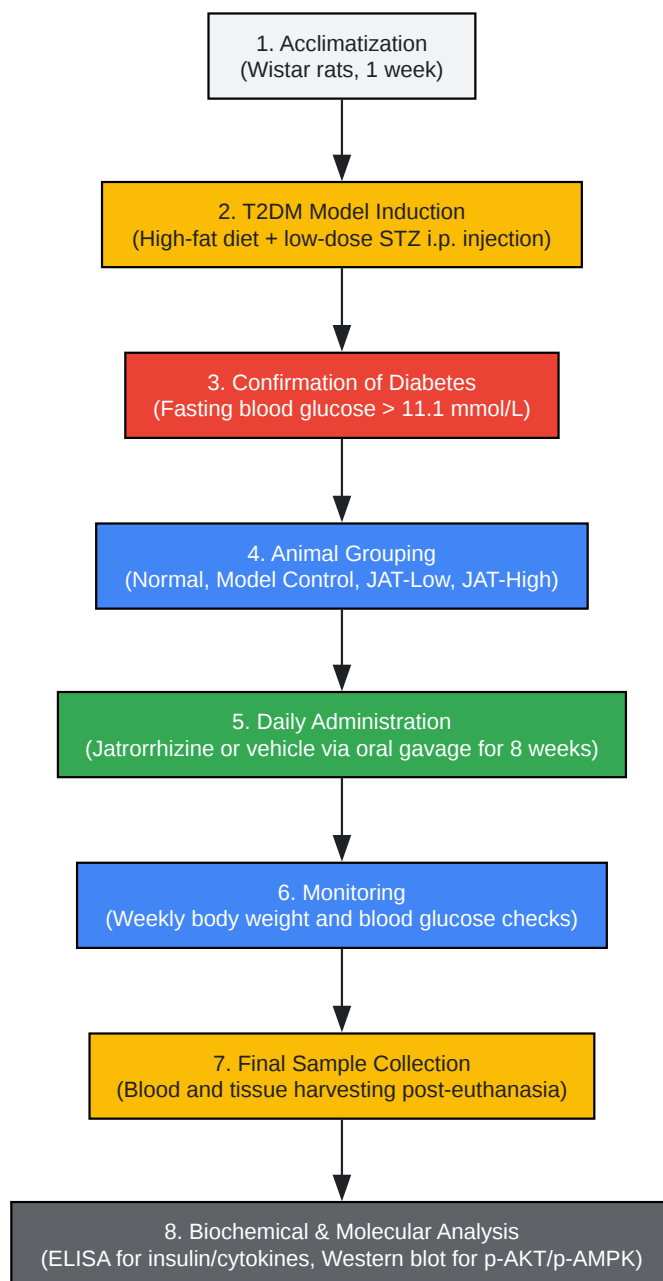
- Inhibition of Gluconeogenesis: It has been shown to inhibit hepatic gluconeogenesis, contributing to lower blood glucose levels.[2]
- Enzyme Inhibition: The compound exhibits inhibitory activity against  $\alpha$ -glucosidase and aldose reductase, which helps in managing postprandial hyperglycemia.[2]
- Endothelial Function: Jatrorrhizine protects against vascular endothelial dysfunction in diabetic models, partly by suppressing endoplasmic reticulum (ER) stress and oxidative stress.[4]
- Gut Microbiota Modulation: It has been shown to modulate gut microbiota, which can influence host metabolism and glucose homeostasis.[1]

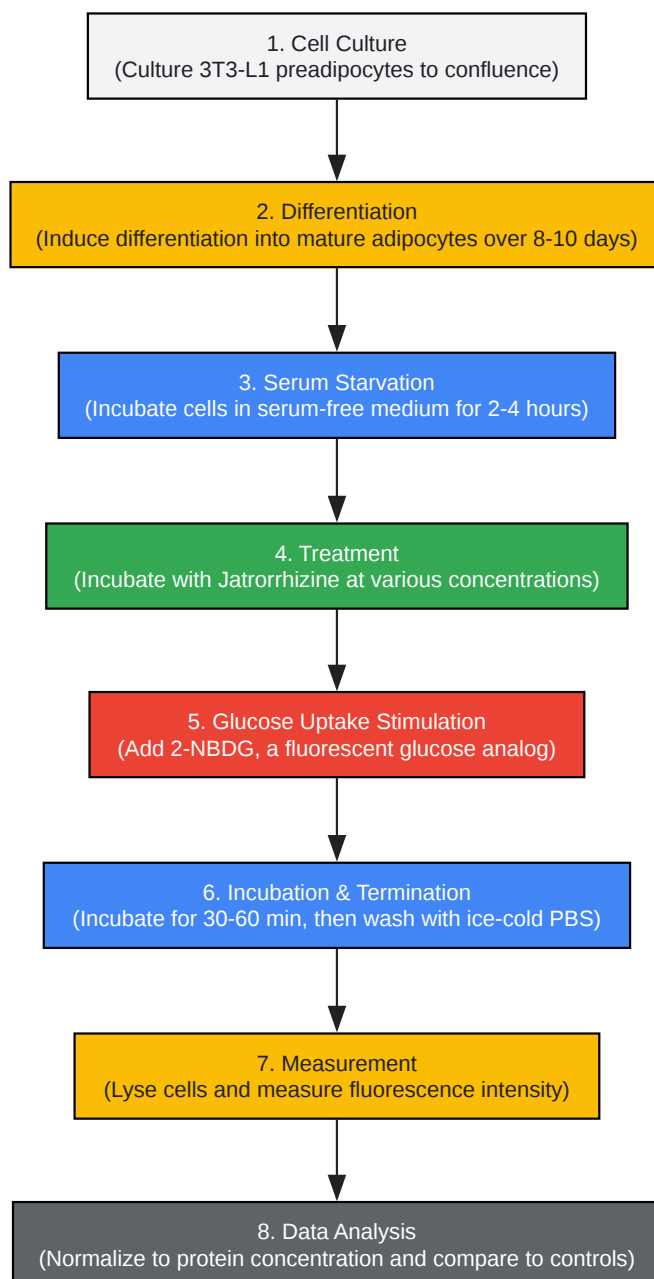
## Key Signaling Pathways

Jatrorrhizine's effects on glucose metabolism are largely mediated by its activation of the PI3K/AKT and AMPK signaling pathways.









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